

Essential Safety and Operational Guide for 2-Nitrobenzaldehyde-d4

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Compound of Interest

Compound Name: 2-Nitrobenzaldehyde-d4

Cat. No.: B561862

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Nitrobenzaldehyde-d4** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Nitrobenzaldehyde-d4**
- Synonyms: 2,3,4,5-tetradeuterio-6-nitrobenzaldehyde[1]
- CAS Number: 1020718-69-7[1]
- Molecular Formula: C₇HD₄NO₃

Hazard Identification and Personal Protective Equipment (PPE)

2-Nitrobenzaldehyde-d4 is considered a hazardous substance.[2] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][3][4] It is a combustible solid, and fine dust can form explosive mixtures with air.[2] Adherence to the following PPE guidelines is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or butyl rubber gloves. Inspect before use.[2][5]	To prevent skin contact with the chemical.
Eye and Face Protection	Safety goggles with side-shields or a face shield.[2][3][5]	To protect eyes from splashes and airborne particles.
Skin and Body Protection	A properly fitted, fully buttoned lab coat.[5]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a chemical fume hood. [5] If a fume hood is not available, a NIOSH/MSHA approved respirator is required.[3]	To prevent inhalation of dust or vapors.
Footwear	Closed-toe shoes.[5]	To protect feet from spills.

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [3] [4]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [3] [4]
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately. [3] [4]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for the safe handling of **2-Nitrobenzaldehyde-d4**.

1. Preparation:

- Consult the Safety Data Sheet (SDS) before beginning any work.
- Ensure a chemical fume hood is available and functioning correctly.[\[5\]](#)
- Verify that an eyewash station and safety shower are accessible and operational.[\[3\]](#)
- Assemble all necessary equipment and reagents.
- Put on all required Personal Protective Equipment (PPE) as detailed in the table above.

2. Handling and Use:

- Conduct all weighing and handling of the solid compound within a chemical fume hood to avoid dust generation.[5]
- Use only outdoors or in a well-ventilated area.[6]
- Avoid all personal contact, including inhalation of dust.[2]
- Keep the container tightly closed when not in use.[6]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands thoroughly after handling the chemical.[6]

3. In Case of a Spill:

- Evacuate the immediate area and alert colleagues and the supervisor.[5]
- Remove all ignition sources.[2]
- Wearing appropriate PPE, cover the spill with a dry, inert absorbent material.
- Carefully sweep or vacuum the material, avoiding dust generation.[6]
- Collect the contaminated material in a clearly labeled, sealed container for hazardous waste disposal.[5][6]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[2]

1. Waste Collection:

- Solid Waste: Place contaminated disposables (e.g., weighing paper, gloves, absorbent material) into a designated, labeled, and sealed container for solid chemical waste.[5]
- Unused Chemical: Dispose of unused or expired **2-Nitrobenzaldehyde-d4** as hazardous waste. Do not mix with other waste. Keep it in its original container.

- Contaminated Solutions: Collect any solutions containing **2-Nitrobenzaldehyde-d4** in a labeled, sealed container for liquid hazardous waste.

2. Disposal Procedure:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Consult with your institution's Environmental Health and Safety (EHS) office for specific disposal procedures and to arrange for pickup by a licensed hazardous waste disposal service.
- Do not dispose of **2-Nitrobenzaldehyde-d4** down the drain or in regular trash.[2]

Experimental Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **2-Nitrobenzaldehyde-d4**.

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